

# An In-depth Technical Guide to 1,5-Diazecane-6,10-dione

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## Compound of Interest

Compound Name: 1,5-Diazecane-6,10-dione

Cat. No.: B072940

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## Abstract

**1,5-Diazecane-6,10-dione**, a ten-membered cyclic diamide, represents a scaffold of interest within the broader class of medium-sized heterocyclic compounds. While its specific discovery and detailed historical account are not extensively documented in readily available scientific literature, its structural classification as a cyclic diamide places it within a family of molecules recognized for their potential in supramolecular chemistry and as frameworks for biologically active agents. This guide provides a comprehensive overview of the available information on **1,5-Diazecane-6,10-dione**, including its chemical properties, a proposed synthetic protocol based on established chemical principles, and a discussion of the general context of medium-sized diazacyclic diones in drug discovery. Due to the limited specific research on this compound, this document also highlights the current knowledge gaps and potential areas for future investigation.

## Introduction

Medium-sized heterocyclic rings, typically defined as those containing eight to eleven atoms, present unique conformational and electronic properties that make them attractive scaffolds in medicinal chemistry. **1,5-Diazecane-6,10-dione** (CAS No. 1489-84-5) is a member of this class, characterized by a ten-membered ring containing two nitrogen atoms and two carbonyl groups. Cyclic diamides, in general, are known for their ability to form predictable hydrogen-bonding networks, leading to self-assembly into more complex supramolecular structures.<sup>[1]</sup>

While specific applications for **1,5-Diazecane-6,10-dione** have not been widely reported, the broader family of cyclic diamides and related diazepine and diazocine structures have been investigated for a range of biological activities, including antimicrobial and cytotoxic effects.

## Physicochemical Properties

Detailed experimental data for the physicochemical properties of **1,5-Diazecane-6,10-dione** are not extensively published. The following table summarizes the basic information available from chemical supplier databases.

Property	Value	Source
CAS Number	1489-84-5	Benchchem
Molecular Formula	C <sub>8</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	Benchchem
Molecular Weight	170.21 g/mol	Calculated

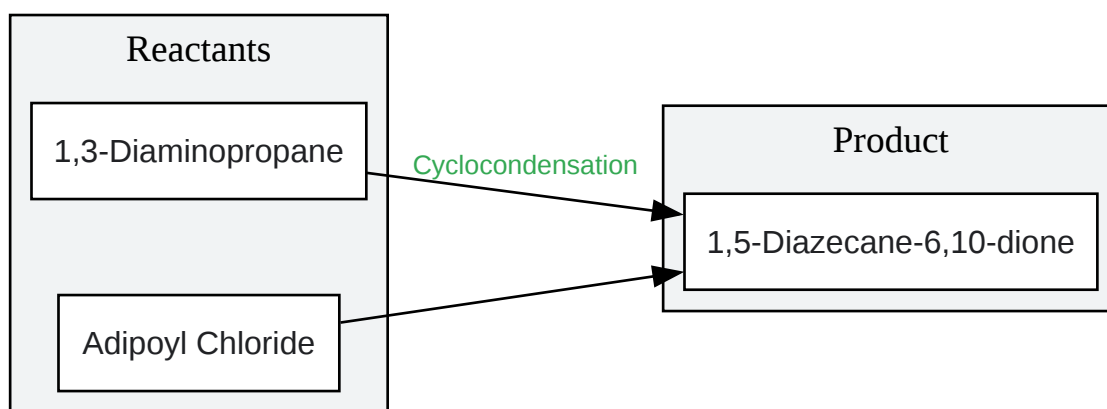
Note: Experimental data such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

## Synthesis of 1,5-Diazecane-6,10-dione: A Proposed Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **1,5-Diazecane-6,10-dione** is not prominently described in the scientific literature, a plausible and established method for the synthesis of cyclic diamides involves the cyclocondensation of a diamine with a dicarboxylic acid or its derivative. The synthesis of medium-sized rings can be challenging due to entropic and enthalpic barriers, often requiring high-dilution conditions to favor intramolecular cyclization over intermolecular polymerization.

### Proposed Synthetic Pathway:

The most direct conceptual route to **1,5-Diazecane-6,10-dione** is the reaction between 1,3-diaminopropane and adipic acid or a more reactive derivative like adipoyl chloride.



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Figure 1: Proposed synthesis of **1,5-Diazecane-6,10-dione**.

Detailed Methodology (Hypothetical):

Objective: To synthesize **1,5-Diazecane-6,10-dione** via high-dilution cyclocondensation.

Materials:

- 1,3-Diaminopropane
- Adipoyl chloride
- Triethylamine (as a base)
- Anhydrous dichloromethane (DCM) or another suitable aprotic solvent
- Syringe pumps (2)
- Large volume three-necked round-bottom flask equipped with a mechanical stirrer and a reflux condenser

Procedure:

- Preparation of Reagent Solutions:
  - Prepare a dilute solution of 1,3-diaminopropane and triethylamine in anhydrous DCM.

- Prepare a separate dilute solution of adipoyl chloride in anhydrous DCM.
- High-Dilution Reaction Setup:
  - Charge a large three-necked round-bottom flask with a significant volume of anhydrous DCM to serve as the reaction solvent.
  - Equip the flask with a mechanical stirrer and a reflux condenser.
  - Set up two syringe pumps, one for each of the reagent solutions.
- Reaction Execution:
  - Simultaneously and slowly, add the two reagent solutions to the stirred reaction solvent in the flask over a period of several hours using the syringe pumps. The slow addition under high dilution is critical to favor the intramolecular cyclization over intermolecular polymerization.
  - Maintain the reaction mixture at room temperature or a slightly elevated temperature (e.g., reflux) to facilitate the reaction.
  - After the addition is complete, allow the reaction to stir for an additional period (e.g., 12-24 hours) to ensure completion.
- Work-up and Purification:
  - Upon completion, quench the reaction with water.
  - Separate the organic layer and wash it sequentially with dilute acid (e.g., 1M HCl) to remove excess diamine and base, followed by a wash with a saturated sodium bicarbonate solution, and finally with brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system to yield pure **1,5-Diazecane-6,10-dione**.

### Characterization:

The identity and purity of the synthesized **1,5-Diazecane-6,10-dione** would be confirmed using standard analytical techniques:

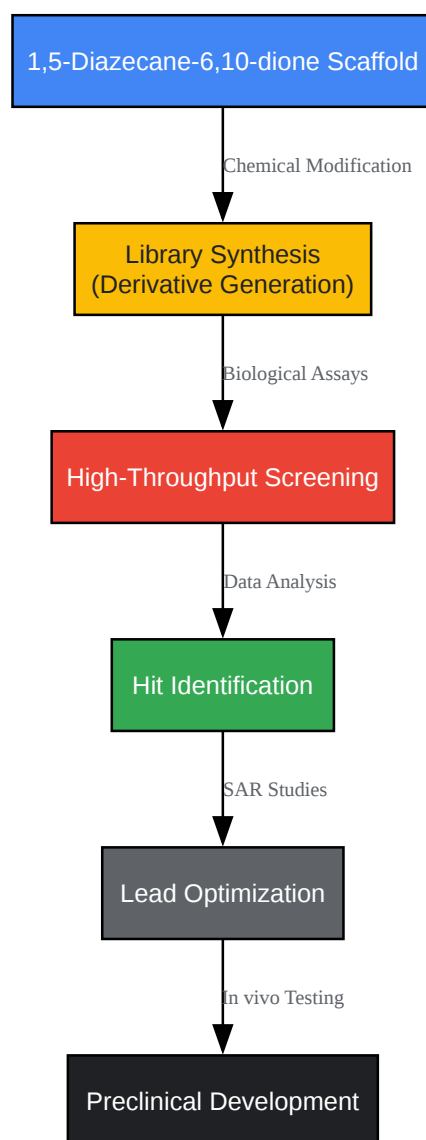
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the molecular structure and assess purity.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the amide  $\text{C}=\text{O}$  and  $\text{N-H}$  stretches.

## Biological Activity and Signaling Pathways

A thorough review of the scientific literature reveals no specific studies detailing the biological activity or the involvement of **1,5-Diazecane-6,10-dione** in any signaling pathways. While related, more complex diazepine and diazocine derivatives have shown cytotoxic and antimicrobial activities, it is crucial to note that these activities cannot be directly extrapolated to **1,5-Diazecane-6,10-dione** without experimental validation. The lack of data in this area represents a significant knowledge gap and an opportunity for future research.

## Applications in Drug Development

The utility of **1,5-Diazecane-6,10-dione** as a core scaffold in drug development remains largely unexplored. The synthesis of medium-sized rings is a known challenge in medicinal chemistry, which may contribute to the limited investigation of this particular molecule. However, the conformational flexibility and the presence of hydrogen bond donor and acceptor groups in **1,5-Diazecane-6,10-dione** could make it an interesting starting point for the design of novel therapeutic agents. Future studies could involve the synthesis of a library of derivatives with various substituents to explore potential structure-activity relationships against different biological targets.



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Figure 2: A potential workflow for evaluating **1,5-Diazecane-6,10-dione** in drug discovery.

## Conclusion and Future Directions

**1,5-Diazecane-6,10-dione** is a structurally simple ten-membered cyclic diamide whose discovery and history are not well-documented. While a plausible synthetic route can be proposed based on established methodologies for forming medium-sized rings, detailed experimental protocols and comprehensive physicochemical and spectral data are lacking in the public domain. Furthermore, its biological activity and potential applications in drug development remain an open field for investigation. Future research efforts should focus on the

efficient and scalable synthesis of **1,5-Diazecane-6,10-dione**, followed by a thorough characterization of its properties and a systematic evaluation of its biological activities against a diverse range of targets. Such studies would be instrumental in determining the potential of this scaffold for applications in medicinal chemistry and materials science.

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## References

- 1. 1,5-Diazecane-6,10-dione | 1489-84-5 | Benchchem [benchchem.com]
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